

Physical and chemical properties of 10-Hydroxy-16-epiaffinine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 10-Hydroxy-16-epiaffinine

Cat. No.: B15596922

[Get Quote](#)

An In-depth Technical Guide to 10-Hydroxy-16-epiaffinine

For Researchers, Scientists, and Drug Development Professionals

Abstract

10-Hydroxy-16-epiaffinine is a naturally occurring indole alkaloid isolated from plants of the Rauvolfia genus, notably Rauvolfia verticillata. As a member of the sarpagine class of alkaloids, it shares a structural relationship with compounds known for a range of biological activities. This technical guide provides a comprehensive overview of the known physical and chemical properties of **10-Hydroxy-16-epiaffinine**, outlines general experimental protocols for its isolation and the synthesis of its parent structural class, and discusses the broader biological context of Rauvolfia alkaloids. This document is intended to serve as a foundational resource for researchers engaged in natural product chemistry, pharmacology, and drug discovery.

Physicochemical Properties

10-Hydroxy-16-epiaffinine is a yellow powder.^[1] While comprehensive experimental data for some of its physical properties are not widely published, the available information and predicted values are summarized below.

General and Predicted Properties

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₄ N ₂ O ₃	[1][2]
Molecular Weight	340.4 g/mol	[1][2]
Appearance	Yellow Powder	[1]
Purity	>95%	[1]
Predicted Density	1.308 g/cm ³	
Predicted pKa	9.72	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	

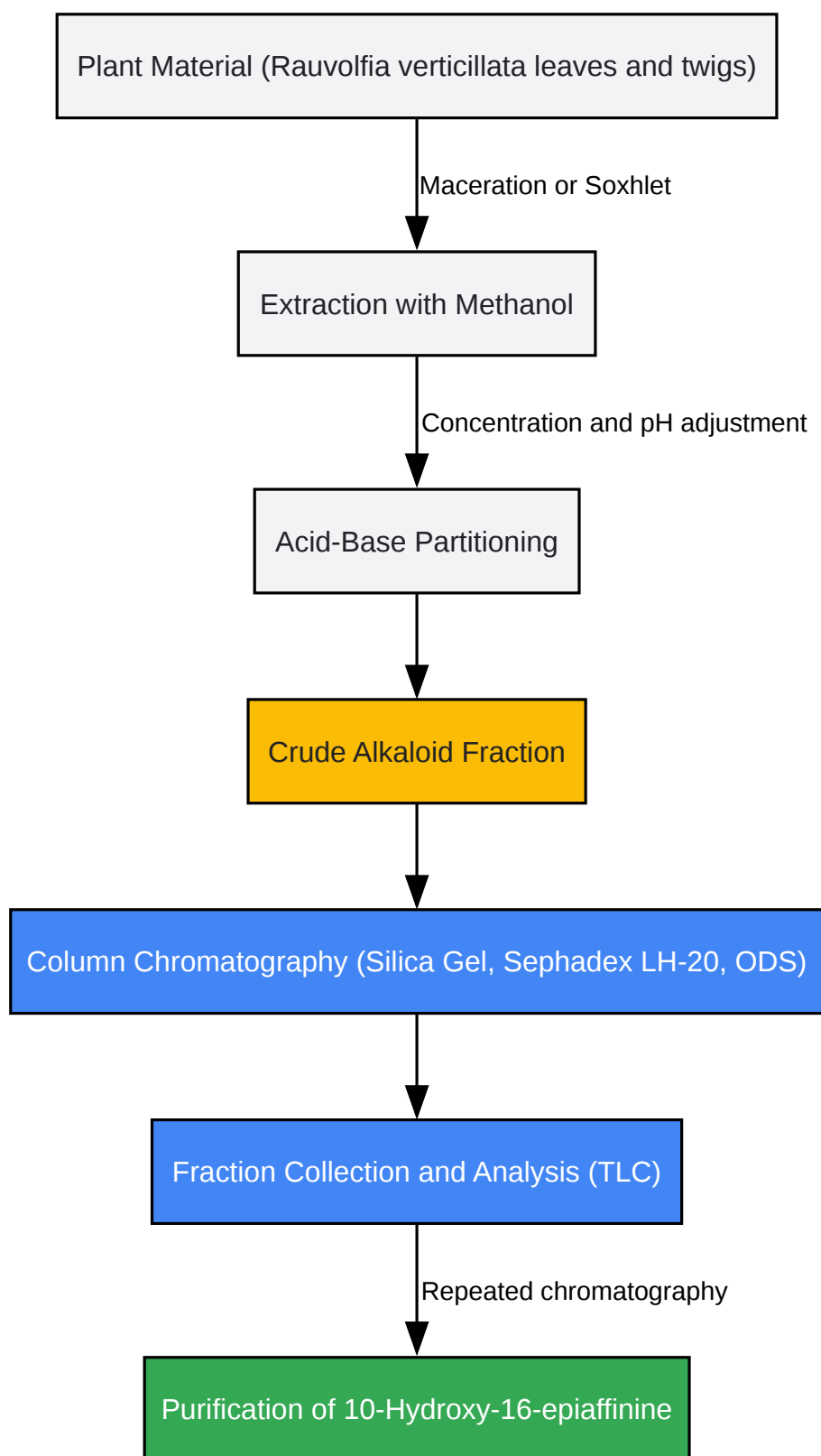
Spectroscopic Data

Detailed experimental spectroscopic data (¹H NMR, ¹³C NMR, Mass Spectrometry, and IR) for **10-Hydroxy-16-epiaffinine** are not readily available in the public domain. However, commercial suppliers of this compound may provide such data upon request. A 2013 study by Zhang et al. on indole alkaloids from *Rauvolfia verticillata* identified 19 known alkaloids, and the characterization data for these, including **10-Hydroxy-16-epiaffinine**, may be present in the publication's supplementary materials or cited references.[3]

Experimental Protocols

Isolation of Alkaloids from *Rauvolfia verticillata*

While a specific protocol for the isolation of **10-Hydroxy-16-epiaffinine** is not detailed in the available literature, a general methodology for extracting alkaloids from *Rauvolfia* species can be adapted. The following is a representative workflow based on protocols for similar compounds from this genus.



[Click to download full resolution via product page](#)

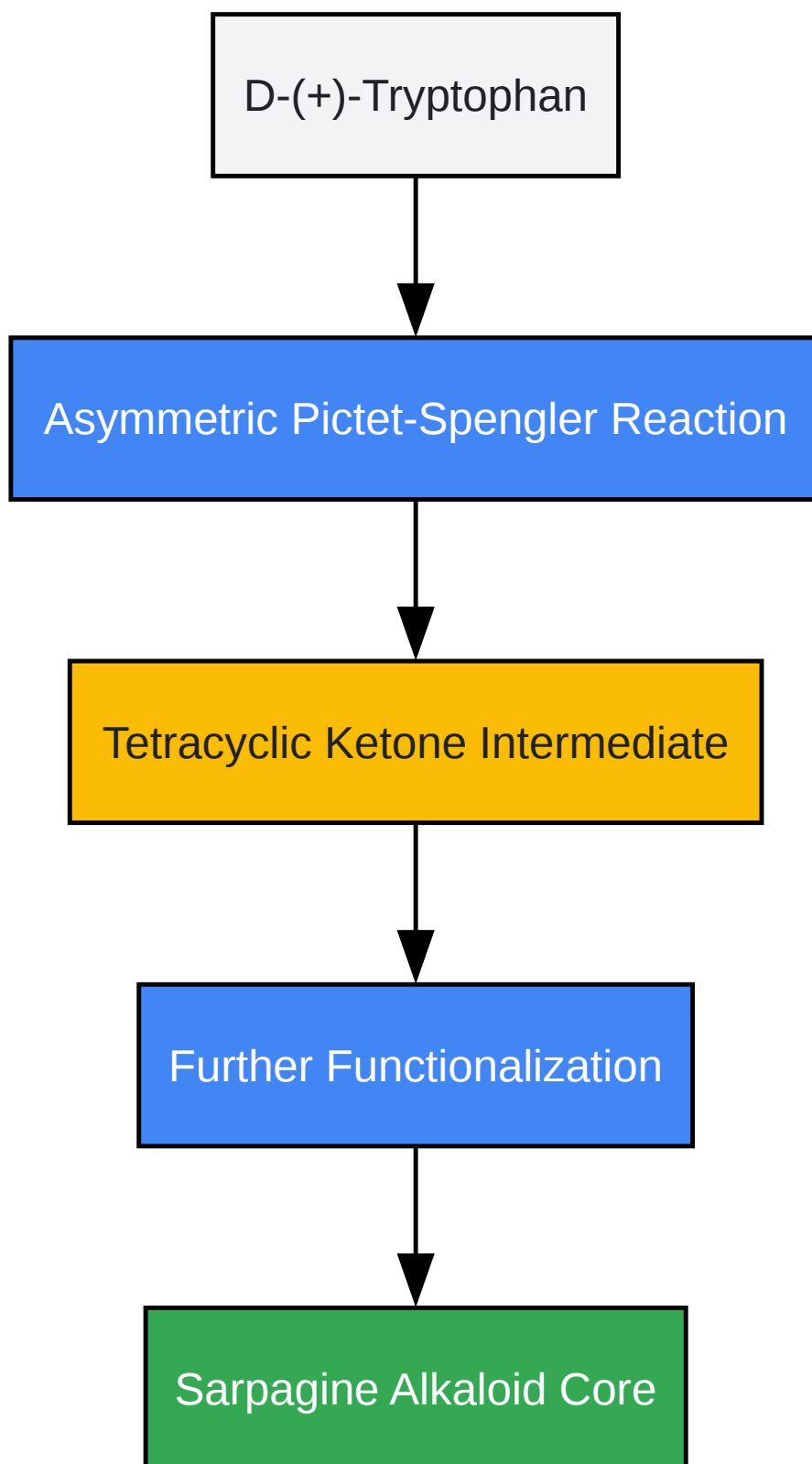
Caption: General workflow for the isolation of alkaloids.

Methodology:

- **Extraction:** The dried and powdered plant material (e.g., leaves and twigs of *Rauvolfia verticillata*) is extracted with methanol.[3]
- **Acid-Base Partitioning:** The resulting methanol extract is concentrated, and subjected to an acid-base partitioning process to separate the basic alkaloids from neutral and acidic components.
- **Chromatographic Separation:** The crude alkaloid fraction is then subjected to multiple rounds of column chromatography.[3] Typical stationary phases include silica gel, Sephadex LH-20, and octadecyl silane (ODS).
- **Fraction Analysis and Purification:** Fractions are collected and analyzed by thin-layer chromatography (TLC). Fractions containing the desired compound are combined and further purified using chromatographic techniques until pure **10-Hydroxy-16-epiaffinine** is obtained.

Synthesis of the Sarpagine Alkaloid Core

A specific total synthesis for **10-Hydroxy-16-epiaffinine** has not been published. However, general strategies for the enantiospecific synthesis of sarpagine-type alkaloids have been developed and can provide a framework for a potential synthetic route.



[Click to download full resolution via product page](#)

Caption: Key steps in the synthesis of the sarpagine alkaloid core.

Methodology:

A common approach involves the use of D-(+)-tryptophan as a chiral starting material. A key step is the asymmetric Pictet-Spengler reaction to form a tetracyclic ketone intermediate. This intermediate contains the core structure of the sarpagine alkaloids and can be further functionalized to yield various members of this class.

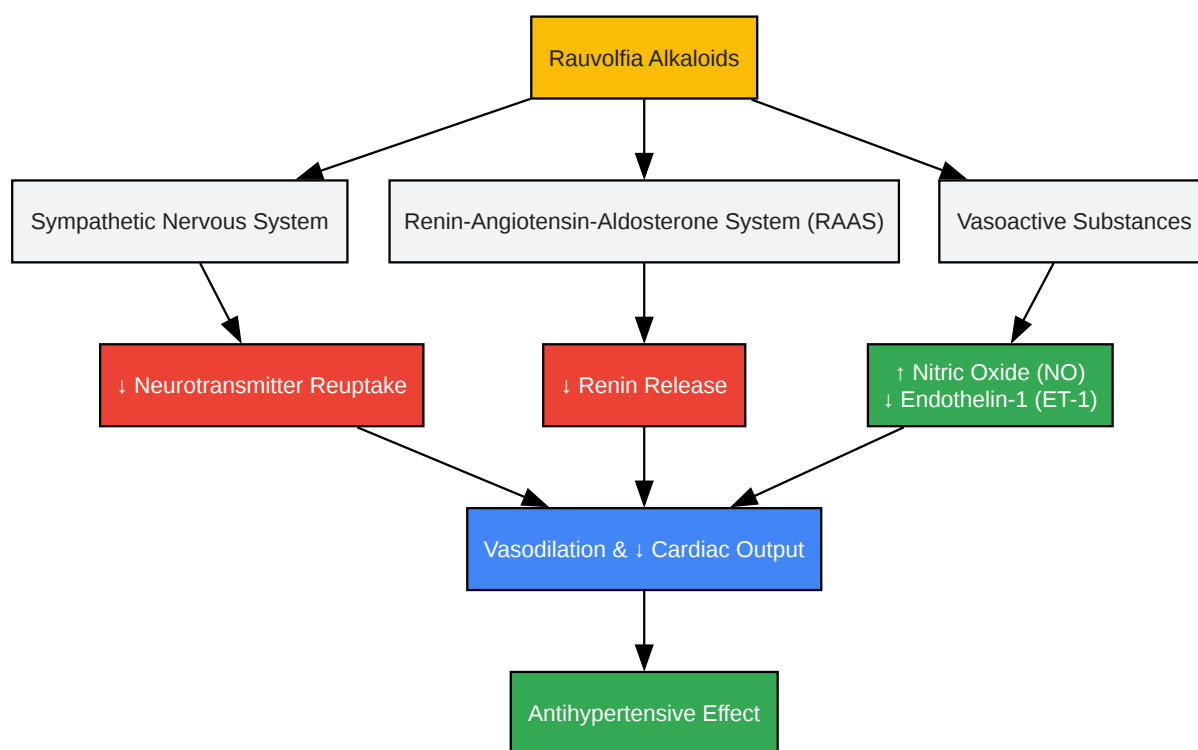
Biological Activity and Signaling Pathways

Specific studies on the biological activity and signaling pathways of **10-Hydroxy-16-epiaffinine** are limited. However, the broader class of Rauvolfia alkaloids, to which it belongs, is well-known for its pharmacological effects, primarily related to the cardiovascular and central nervous systems.

The antihypertensive effects of Rauvolfia alkaloids are attributed to several mechanisms of action. A key mechanism is the modulation of the sympathetic nervous system. These alkaloids can interfere with the reuptake of neurotransmitters like norepinephrine and serotonin at nerve terminals, leading to reduced sympathetic outflow, which in turn causes vasodilation and a decrease in cardiac output.

Additionally, Rauvolfia alkaloids can influence the Renin-Angiotensin-Aldosterone System (RAAS), a critical regulator of blood pressure. By modulating renin synthesis and release, they can lead to reduced production of angiotensin II and aldosterone, contributing to vasodilation and a reduction in blood volume.

Some Rauvolfia alkaloids also exhibit antioxidant properties, which may protect vascular endothelial cells from oxidative stress and inflammation. Furthermore, they can impact the levels of vasoactive substances such as nitric oxide (NO) and endothelin-1 (ET-1). An increase in NO production promotes vasodilation, while inhibiting the vasoconstrictor ET-1 helps maintain this effect.



[Click to download full resolution via product page](#)

Caption: Putative signaling pathways for Rauvolfia alkaloids.

Conclusion

10-Hydroxy-16-epiaffinine remains a sparsely characterized member of the sarpagine family of indole alkaloids. While its fundamental chemical identity is established, a significant gap exists in the public domain regarding its detailed physicochemical properties and specific biological activities. The general protocols and biological context provided herein offer a starting point for researchers. Further investigation, beginning with the full exploration of existing literature on the phytochemistry of *Rauvolfia verticillata*, is necessary to fully elucidate the properties and potential applications of this natural product.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. natuprod.bocsci.com [natuprod.bocsci.com]
- 2. Frontiers | Identification of chemosensitizing agents of colorectal cancer in *Rauvolfia vomitoria* using an NMR-based chemometric approach [frontiersin.org]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Physical and chemical properties of 10-Hydroxy-16-epiaffinine]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15596922#physical-and-chemical-properties-of-10-hydroxy-16-epiaffinine\]](https://www.benchchem.com/product/b15596922#physical-and-chemical-properties-of-10-hydroxy-16-epiaffinine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com